

Personal protective equipment for handling 1-Butanesulfonyl chloride

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Compound of Interest

Compound Name: 1-Butanesulfonyl chloride

Cat. No.: B1265866

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Essential Safety and Handling Guide for 1-Butanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1-Butanesulfonyl chloride** (CAS No. 2386-60-9) to ensure safe laboratory practices. Adherence to these procedures is vital for minimizing risks and protecting laboratory personnel.

Chemical Identifier and Properties

Property	Value
CAS Number	2386-60-9
Molecular Formula	C ₄ H ₉ ClO ₂ S
Molecular Weight	156.63 g/mol [1]
Appearance	Colorless to light yellow or light orange liquid [2] [3] [4]
Odor	Pungent [2] [5]

Physicochemical Data

Parameter	Value
Boiling Point	80-81 °C at 9 mmHg[3][6][7]
Density	1.208 g/mL at 25 °C[4][6][7]
Flash Point	79 °C (174.2 °F) - closed cup[6]
Vapor Pressure	0.5 mmHg at 20 °C[2][6]
Refractive Index	n _{20/D} 1.454[4][6][7]

Operational Plan: Handling 1-Butanesulfonyl Chloride

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is the first line of defense. The following PPE is mandatory when handling **1-Butanesulfonyl chloride**:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.[6]	Protects against splashes and vapors that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).[8]	Prevents skin contact which can cause severe burns.
Respiratory Protection	Type ABEK (EN14387) respirator filter.[6]	Protects against inhalation of vapors which may cause respiratory irritation.[1][6]
Body Protection	Flame-resistant lab coat and coveralls.[8]	Provides a barrier against spills and splashes.
Footwear	Closed-toe shoes, preferably safety boots.[8]	Protects feet from spills.

Engineering Controls

Control	Specification
Ventilation	Work in a well-ventilated area, preferably within a chemical fume hood. [9]
Emergency Equipment	Ensure easy access to an emergency eyewash station and safety shower.

Handling Procedures

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) before starting any work.
 - Ensure all necessary PPE is correctly worn.[\[5\]](#)
 - Set up all equipment and reagents in a designated area within the fume hood.
- Dispensing and Use:
 - Handle **1-Butanesulfonyl chloride** under an inert atmosphere as it is moisture-sensitive. [\[4\]](#) It reacts with water and can decompose.[\[2\]](#)
 - Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[\[5\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[10\]](#)
 - Keep away from heat, sparks, open flames, and hot surfaces.
 - Use non-sparking tools.
- Post-Handling:
 - Tightly close the container after use.
 - Wash hands and any exposed skin thoroughly after handling.[\[10\]](#)
 - Decontaminate all equipment and the work area.

- Wash contaminated clothing before reuse.

Storage

- Store in a corrosive-resistant container with a resistant inner liner.
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)
- Store locked up or in an area accessible only to qualified or authorized personnel.
- Store under an inert gas.

Disposal Plan

Proper disposal of **1-Butanesulfonyl chloride** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect waste **1-Butanesulfonyl chloride** and any contaminated materials in a designated, properly labeled, and sealed container.
 - Do not mix with other waste.
- Waste Disposal:
 - Dispose of the contents and container to an approved waste disposal plant.
 - Follow all local, regional, and national hazardous waste regulations.[\[9\]](#)
 - Handle uncleaned containers as you would the product itself.

Safety Workflow

Caption: Logical workflow for the safe handling of **1-Butanesulfonyl chloride**.

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